

A Comprehensive Analysis of 1-Chloroethanol: Molecular Weight and Formula

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Compound of Interest

Compound Name: 1-Chloroethanol

Cat. No.: B3344066

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This technical guide provides a detailed overview of the fundamental chemical properties of **1-Chloroethanol**, specifically focusing on its molecular weight and chemical formula. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Molecular Formula

1-Chloroethanol, identified by the CAS Number 594-01-4, is a halogenated alcohol.^{[1][2][3][4][5]} Its chemical structure consists of a two-carbon ethanol backbone with a chlorine atom attached to the first carbon atom.

The molecular formula for **1-Chloroethanol** is C_2H_5ClO .^{[1][2][3][4][5][6]} This formula indicates that each molecule of **1-Chloroethanol** is composed of:

- Two Carbon (C) atoms
- Five Hydrogen (H) atoms
- One Chlorine (Cl) atom
- One Oxygen (O) atom

Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. Based on its molecular formula, the molecular weight of **1-Chloroethanol** is 80.51 g/mol .^{[1][2][3][4][5][6]}

The table below summarizes the key identifiers and quantitative data for **1-Chloroethanol**.

Parameter	Value
Chemical Name	1-Chloroethanol
CAS Number	594-01-4
Molecular Formula	C2H5ClO
Molecular Weight	80.51 g/mol

Experimental Determination of Molecular Weight

The molecular weight of **1-Chloroethanol** can be experimentally determined using several analytical techniques. A standard and highly accurate method is Mass Spectrometry (MS).

Experimental Protocol: Mass Spectrometry

- Objective: To determine the mass-to-charge ratio (m/z) of the molecular ion of **1-Chloroethanol**, which corresponds to its molecular weight.
- Instrumentation: A mass spectrometer, typically with an electron ionization (EI) source.
- Methodology:
 - Sample Introduction: A small, pure sample of **1-Chloroethanol** is introduced into the mass spectrometer's ionization source.
 - Ionization: The sample is bombarded with a high-energy electron beam. This process, known as electron ionization, removes an electron from the **1-Chloroethanol** molecule, forming a positively charged molecular ion ($M^{+\bullet}$).
 - Acceleration: The newly formed ions are accelerated by an electric field into the mass analyzer.

- Deflection: In the mass analyzer, the ions are subjected to a magnetic field, which deflects them based on their mass-to-charge ratio. Lighter ions are deflected more than heavier ions.
- Detection: A detector measures the abundance of ions at each m/z value.
- Data Analysis: The resulting mass spectrum will show a peak corresponding to the molecular ion. For **1-Chloroethanol**, this peak would be observed at an m/z value of approximately 80.51. The spectrum will also display peaks for isotopes of chlorine (^{35}Cl and ^{37}Cl), resulting in characteristic M^+ and $M+2$ peaks.

Visualization of Molecular Composition

The following diagram illustrates the elemental composition of **1-Chloroethanol** and its contribution to the overall molecular weight.

Elemental composition and molecular weight of **1-Chloroethanol**.

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References

- 1. 1-Chloroethanol | 594-01-4 | Benchchem [benchchem.com]
- 2. 1-Chloroethanol | lookchem [lookchem.com]
- 3. 1-Chloroethanol | 594-01-4 [chemicalbook.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. Cas 594-01-4,1-Chloroethanol | lookchem [lookchem.com]
- 6. Page loading... [wap.guidechem.com]
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